



Field Efficacy Trials Protocol for Flufenoxystrobin: Application Notes

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Compound of Interest		
Compound Name:	Flufenoxystrobin	
Cat. No.:	B1443345	Get Quote

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Introduction

Flufenoxystrobin is a broad-spectrum fungicide belonging to the strobilurin group.[1] Its mode of action is the inhibition of mitochondrial respiration by blocking electron transfer at the Quinone outside (QoI) site of the cytochrome bc1 complex.[1][2] This mechanism disrupts the energy supply of fungal pathogens, leading to their death. Flufenoxystrobin is effective against a range of fungal diseases, including downy mildew, powdery mildew, blight, and rice blast.[1][3]

These application notes provide a detailed protocol for conducting field efficacy trials to evaluate the performance of **Flufenoxystrobin** against key fungal pathogens. The protocol outlines the experimental design, application procedures, data collection methods, and data analysis to ensure the generation of robust and reliable results for regulatory approval and product development.

Experimental Protocols Objective Definition

The primary objective of the field trial must be clearly defined before commencement.[4][5] This could include:



- Determining the minimum effective dose of Flufenoxystrobin for controlling a specific target disease.
- Comparing the efficacy of **Flufenoxystrobin** with commercial standard fungicides.
- Assessing the phytotoxicity of Flufenoxystrobin on the target crop.
- Evaluating the impact of Flufenoxystrobin on crop yield and quality.

Site Selection and Experimental Design

- Site Selection: Choose a trial site with a history of the target disease and uniform soil type, topography, and drainage to minimize variability.
- Experimental Design: The Randomized Complete Block Design (RCBD) is the most commonly used and recommended design for agricultural field research.[4][6] This design helps to account for field variability.[4]
 - Treatments: Include a range of Flufenoxystrobin application rates, an untreated control, and a commercial standard fungicide for comparison.
 - Replication: Each treatment should be replicated at least four times to ensure statistical robustness.[6][7]
 - Randomization: Treatments within each block should be randomly assigned to plots to minimize bias.[4][5]
 - Plot Size: Plots should be large enough to allow for accurate application and assessment while minimizing edge effects.[5] A typical plot size might be 3m x 5m.

Treatment Application

- Application Timing: Applications should be made preventatively or at the first sign of disease, as per the recommended usage for strobilurin fungicides. The timing and frequency of applications will depend on the target disease and local conditions.
- Application Equipment: Use calibrated spray equipment to ensure accurate and uniform application of the treatments.



 Application Volume: The spray volume should be sufficient to ensure thorough coverage of the plant canopy.

Data Collection

Data should be collected at regular intervals throughout the trial. Key data points to collect include:

- Disease Severity: Assess the percentage of plant tissue affected by the disease using a standardized disease rating scale. Assessments should be made on a representative sample of plants within each plot.
- Phytotoxicity: Visually assess the crop for any signs of phytotoxicity, such as chlorosis, necrosis, or stunting, using a rating scale.
- Crop Yield: At the end of the trial, harvest the crop from each plot and measure the yield.
- Crop Quality: Assess any relevant quality parameters, such as fruit size, color, or presence
 of blemishes.

Statistical Analysis

The collected data should be subjected to statistical analysis, typically Analysis of Variance (ANOVA), to determine the significance of differences between treatments. Efficacy can be calculated using the following formula:

Efficacy (%) = [1 - (Disease Severity in Treated Plot / Disease Severity in Control Plot)] × 100[5]

Data Presentation

Table 1: Example Treatment List for Flufenoxystrobin Field Efficacy Trial



Treatment No.	Treatment Description	Application Rate (g a.i./ha)
T1	Untreated Control	0
T2	Flufenoxystrobin	75
Т3	Flufenoxystrobin	100
T4	Flufenoxystrobin	125
T5	Commercial Standard (e.g., Azoxystrobin)	Manufacturer's Recommended Rate

Note: Specific application rates for **Flufenoxystrobin** should be determined from manufacturer recommendations or preliminary dose-ranging studies.

Table 2: Disease Severity Rating Scale for Downy Mildew (0-9 Scale)



Rating	% Leaf Area Affected	Description
0	0	No visible symptoms
1	1-10	Few, small, scattered lesions
2	11-20	Lesions more numerous and slightly larger
3	21-30	Lesions coalescing on lower leaves
4	31-40	Significant lesion development on lower and mid-canopy
5	41-50	Extensive lesion development and some defoliation in lower canopy
6	51-60	Severe lesion development throughout the plant, significant defoliation
7	61-70	Majority of leaves severely affected, heavy defoliation
8	71-80	Most leaves dead or dying
9	81-100	Plant is dead or near death

Source: Adapted from various disease assessment scales.[8]

Table 3: Disease Severity Rating Scale for Powdery Mildew (0-5 Scale)



Rating	% Leaf Area Affected	Description
0	0	No visible symptoms
1	1-5	Small, scattered powdery mildew colonies
2	6-20	Colonies more numerous and covering a larger leaf area
3	21-40	Significant portion of the leaf surface covered with mildew
4	41-70	Extensive mildew growth, some leaf yellowing and curling
5	>70	Leaves completely covered, significant necrosis and defoliation

Source: Adapted from Mayee and Datar (1986).[1]

Table 4: Phytotoxicity Rating Scale (0-9 Scale)

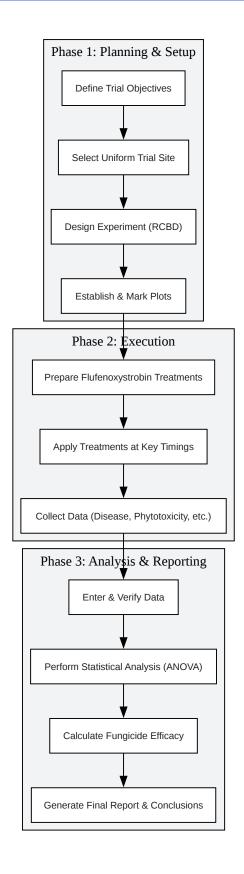


Rating	% Plant Injury	Description
0	0	No visible injury
1	1-2	Very slight discoloration or stunting
2	3-5	Slight discoloration or stunting
3	6-10	Some noticeable discoloration, stunting, or stand reduction
4	11-20	Moderate injury, plants obviously stunted
5	21-40	Significant injury, stand reduction is apparent
6	41-60	Severe injury, plants are dying
7	61-80	Very severe injury, most plants are dying
8	81-99	Only a few plants alive
9	100	All plants are dead

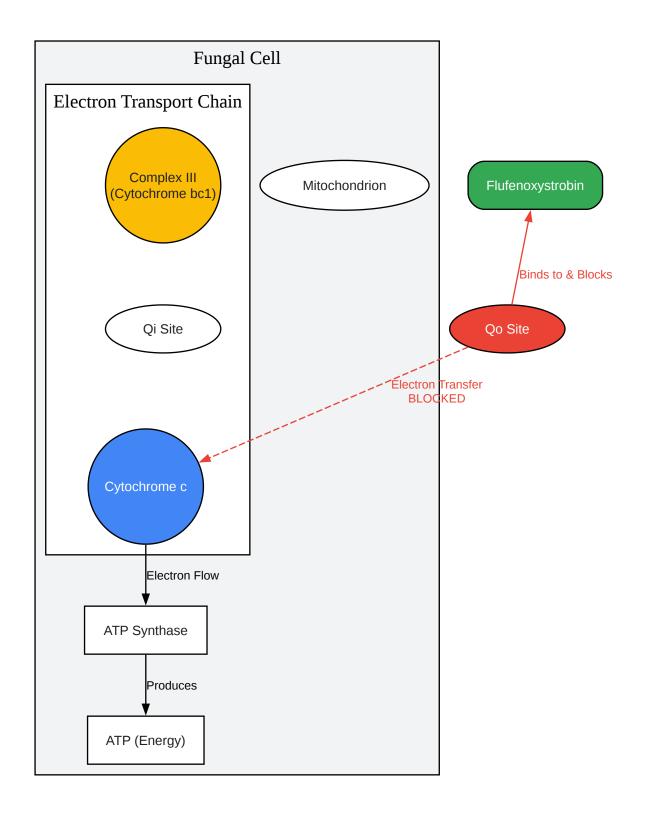
Source: Adapted from various phytotoxicity rating scales.

Mandatory Visualizations









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